

Technical Guide: Mesitylene-d12 Handling and Safety Protocols

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Compound of Interest

Compound Name: Mesitylene-d12

CAS No.: 69441-16-3

Cat. No.: B1586286

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Executive Summary

Mesitylene-d12 (1,3,5-Trimethylbenzene-d12) is a high-value, isotopically labeled solvent primarily utilized in high-field Nuclear Magnetic Resonance (NMR) spectroscopy and mechanistic kinetic isotope effect (KIE) studies.^[1] While its chemical toxicity profile mirrors that of its protonated counterpart, its handling requirements are significantly more stringent due to the financial and experimental risks associated with isotopic dilution.

This guide synthesizes standard safety compliance (GHS/SDS) with advanced experimental hygiene required to maintain the integrity of this deuterated solvent.

Physicochemical Profile & Hazard Identification

Understanding the physical properties of **Mesitylene-d12** is the prerequisite for safe handling.^[1] Its flammability and aspiration potential are the primary personnel hazards, while its hygroscopicity (though lower than DMSO-d6) remains a critical experimental hazard.^[1]

Table 1: Critical Physicochemical Data

Property	Value	Operational Implication
CAS Number	69441-16-3	Unique identifier for inventory tracking.[1][2][3]
Molecular Formula		Mass shift () affects mass spectrometry calibration.[1]
Density	0.947 g/mL (25°C)	Slightly denser than protonated mesitylene (0.86 g/mL); affects pipette calibration.[1]
Flash Point	50°C (122°F)	Flammable. Vapors can travel to ignition sources.[1][4]
Boiling Point	163–166°C	High boiling point makes removal via rotary evaporation difficult; requires high vacuum.
Vapor Pressure	~2.5 hPa (25°C)	Low volatility reduces immediate inhalation risk compared to chloroform-d, but accumulation occurs in closed spaces.[1]

GHS Hazard Classification[1][3][4][6][7][8]

- Flammable Liquid (Category 3): Keep away from heat/sparks.[1][5][6][7] Ground/bond container and receiving equipment.
- Aspiration Hazard (Category 1): May be fatal if swallowed and enters airways.[5][6]
- Skin/Eye Irritation (Category 2/2A): Causes skin and serious eye irritation.[5]
- STOT-SE (Category 3): May cause respiratory irritation.[1][3][8][6][7]
- Aquatic Toxicity (Chronic Category 2): Toxic to aquatic life with long-lasting effects.[1][3][5]

Advanced Handling Protocols: The "Zero-Water" Standard

Core Principle: The safety of the data is as critical as the safety of the operator. Moisture contamination introduces a water peak (HDO) at ~4.7 ppm (variable), obscuring signals and ruining the deuterium lock.^[1]

The "Dry-Path" Transfer Protocol

Standard SDSs do not cover isotopic integrity. Use this protocol for NMR preparation.

- Environment: All transfers must occur in a fume hood (personnel safety) utilizing a Schlenk line or glovebox (sample safety).
- Glassware Preparation:
 - NMR tubes must be oven-dried at 150°C for >12 hours.
 - Cool in a desiccator or under an inert gas stream (Argon/Nitrogen).
- Syringe Technique (Positive Pressure):
 - Use a gas-tight glass syringe with a long stainless steel needle.^[1]
 - The Nitrogen Flush: Insert a nitrogen line needle into the septum of the **Mesitylene-d12** vial before withdrawing liquid.^[1] This prevents a vacuum that would pull humid lab air into the vial.
 - Withdraw the solvent and immediately transfer it to the NMR tube.
- Sealing: Cap the NMR tube immediately. For long-term storage samples, wrap the cap with Parafilm or use a flame-sealed tube.^[1]

Storage Stability^[6]

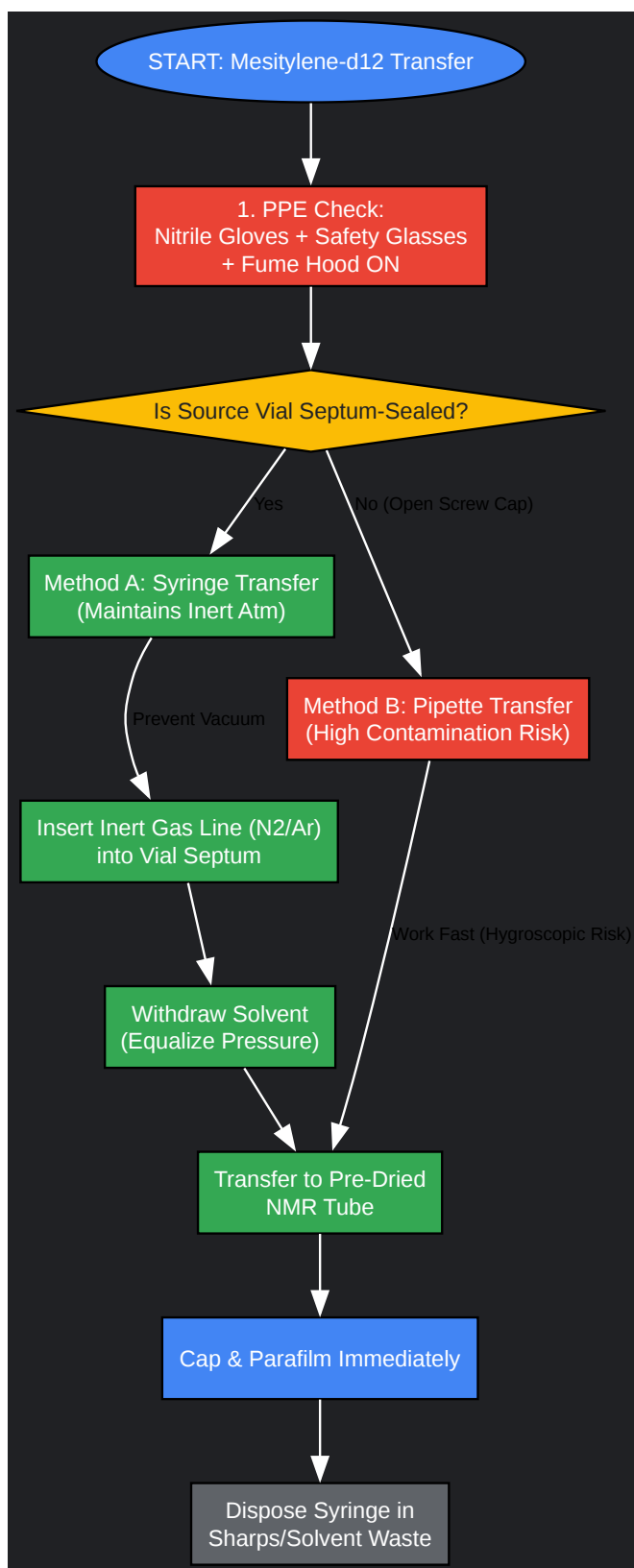
- Temperature: Store at ambient temperature (20-25°C). Refrigeration is generally unnecessary and can promote condensation upon opening if not warmed properly.

- Light: Store in amber vials to prevent potential photochemical degradation, though mesitylene is relatively stable.
- Atmosphere: Store under Argon. Argon is heavier than air and provides a better blanket than Nitrogen for opened vials.

Visualized Workflows

Diagram 1: Safe NMR Sample Preparation Logic

This workflow ensures both operator safety (exposure limits) and data integrity (water exclusion).^[1]

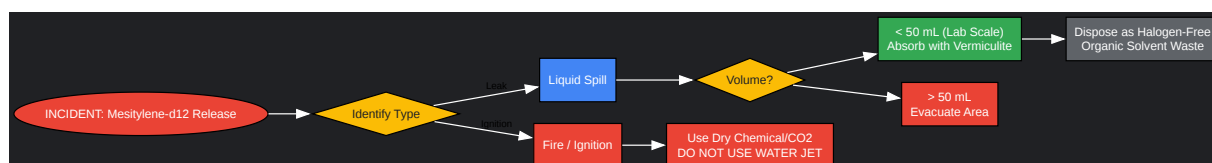


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Caption: Workflow for maintaining isotopic purity while adhering to flammability safety standards.

Diagram 2: Emergency Response Decision Matrix

Logic flow for spills, emphasizing the flammability hazard.



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Caption: Decision matrix for **Mesitylene-d12** incidents. Note: Water jets spread the fire due to density < 1.0.

Waste Management & Toxicology

Toxicology Insights[4]

- Route of Entry: Inhalation of vapors is the primary risk in a lab setting. It acts as a respiratory irritant (STOT SE 3).[1][3][5][8][7]
- Chronic Effects: Long-term exposure to related trimethylbenzenes has been linked to nervous system effects (confusion, headache).[1]
- Aspiration: If ingested, do not induce vomiting. The low viscosity allows the liquid to enter the lungs, causing chemical pneumonitis.

Disposal Protocol

Unlike standard solvents, deuterated solvents are often segregated due to cost recovery potential (rare) or specific waste stream requirements.

- Classification: Non-halogenated organic solvent waste (unless mixed with chloroform-d).[1]
- Segregation: Do not mix with oxidizers (peroxides, nitrates) as this increases fire risk.
- Aquatic Precaution: Because **Mesitylene-d12** is toxic to aquatic life (H411), never dispose of down the drain. All rinsate from syringes must go into the organic waste carboy.

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